

Preparing Stock Solutions of XEN723 for Laboratory Use

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Compound of Interest

Compound Name: XEN723

Cat. No.: B3181703

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

XEN723 is a potent, small molecule inhibitor of Stearoyl-CoA Desaturase 1 (SCD1), a key enzyme in fatty acid metabolism.^[1] With a molecular formula of C₂₁H₂₀FN₅O₂S and a molecular weight of 425.48 g/mol, this compound is under investigation for its therapeutic potential in various metabolic diseases. Accurate and consistent preparation of **XEN723** stock solutions is critical for reliable and reproducible experimental results in laboratory settings. These application notes provide detailed protocols for the preparation, storage, and handling of **XEN723** stock solutions for in vitro research applications.

Data Presentation

Quantitative data for **XEN723** is summarized in the table below for easy reference.

Property	Value	Source
CAS Number	1072803-08-7	[1]
Molecular Formula	C21H20FN5O2S	[1]
Molecular Weight	425.48 g/mol	[1]
Physical Form	Solid	-
Solubility	Soluble in DMSO	-
Storage (Solid)	-20°C	-
Storage (in DMSO)	-20°C (use within 1 month recommended)	-
IC50 (SCD1, mouse)	45 nM	[1]
IC50 (SCD1, HepG2 cells)	10 nM - 524 nM	[1]

Note: While **XEN723** is known to be soluble in Dimethyl Sulfoxide (DMSO), a specific maximum solubility value (e.g., mg/mL or molarity) is not readily available in the public domain.

Commercially available solutions are typically offered at a concentration of 10 mM, indicating that this concentration is achievable.

Experimental Protocols

Materials and Equipment

- **XEN723** (solid powder)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, DNase/RNase-free filter tips

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM XEN723 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **XEN723** in DMSO. This concentration is a common starting point for subsequent dilutions for various cell-based and in vitro assays.

1. Calculation of Required Mass:

To prepare a desired volume of a 10 mM stock solution, use the following formula:

$$\text{Mass (mg)} = 10 \text{ mM} * \text{Volume (L)} * 425.48 \text{ g/mol}$$

Example for preparing 1 mL of 10 mM stock solution:

- $\text{Mass (mg)} = 10 \text{ mmol/L} * 0.001 \text{ L} * 425.48 \text{ g/mol} = 4.2548 \text{ mg}$

2. Weighing the Compound:

- Tare a sterile microcentrifuge tube or amber glass vial on a calibrated analytical balance.
- Carefully weigh out the calculated mass of **XEN723** powder (e.g., 4.25 mg for 1 mL of 10 mM solution) and add it to the tube.

3. Dissolving the Compound:

- Add the desired volume of anhydrous DMSO to the tube containing the **XEN723** powder.
- Cap the tube securely and vortex the solution until the solid is completely dissolved. Gentle warming in a 37°C water bath may aid in dissolution, but avoid excessive heat.

4. Storage and Handling:

- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or amber glass vials to minimize freeze-thaw cycles.

- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Store the stock solution aliquots at -20°C. Based on supplier recommendations, it is advisable to use the prepared stock solution within one month to ensure potency.

Preparation of Working Solutions

For cell culture experiments, the DMSO concentration should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. Therefore, the 10 mM stock solution must be serially diluted.

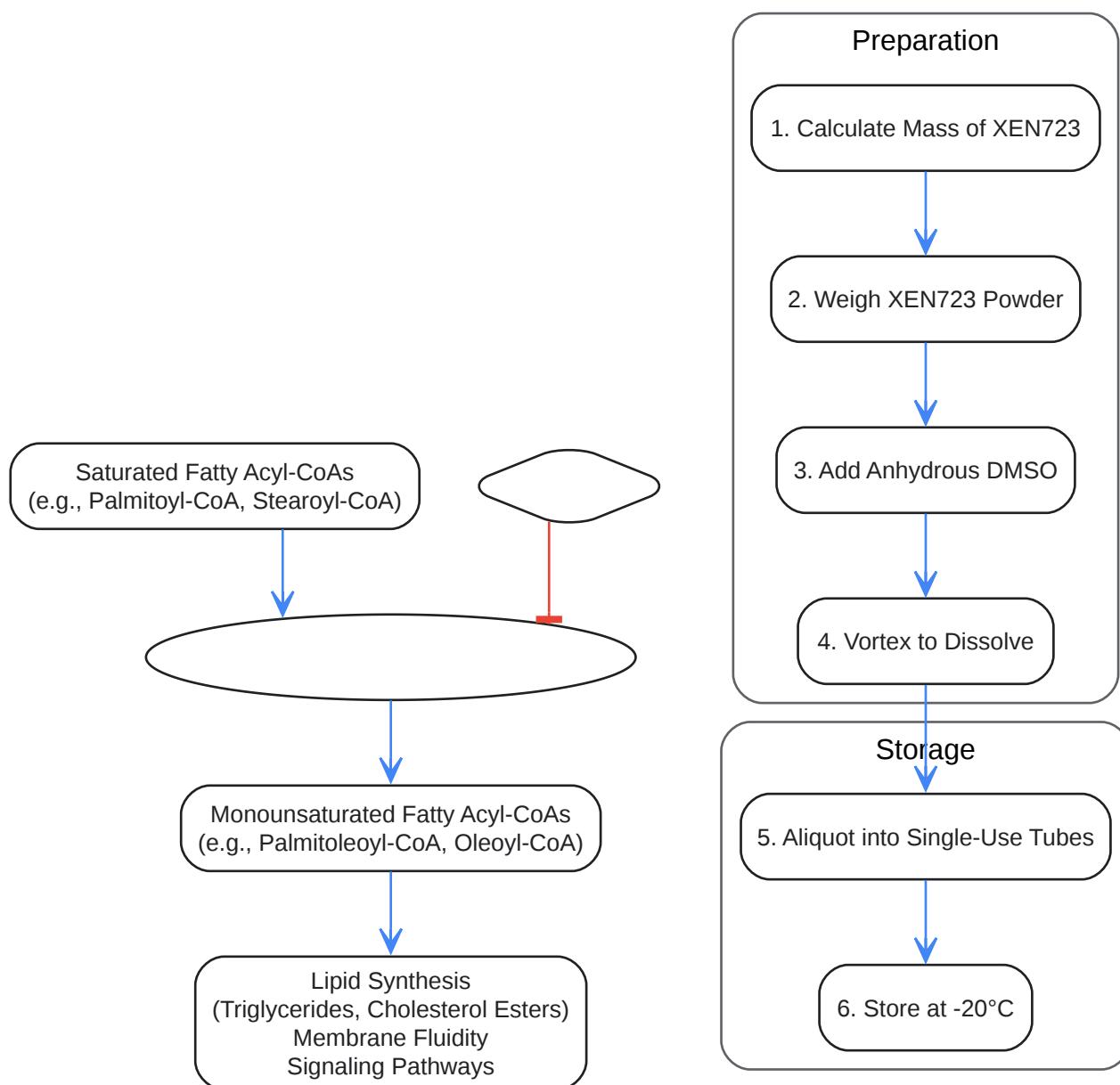
Example Dilution for a 10 μ M Working Solution:

- Intermediate Dilution (e.g., 1 mM): Dilute the 10 mM stock solution 1:10 in sterile DMSO or culture medium. For example, add 10 μ L of the 10 mM stock to 90 μ L of solvent.
- Final Working Solution (10 μ M): Dilute the 1 mM intermediate solution 1:100 in the final assay medium. For example, add 1 μ L of the 1 mM solution to 99 μ L of culture medium.

Always prepare fresh working solutions from the frozen stock on the day of the experiment.

Mandatory Visualizations

Signaling Pathway of SCD1 Inhibition



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References

- 1. adooq.com [adooq.com]
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